

A Technical Guide to High-Purity Nonyl Isocyanate for Research and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nonyl isocyanate

Cat. No.: B1600034

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **nonyl isocyanate**, a versatile reagent in organic synthesis and material science. This document outlines commercial suppliers, detailed product specifications, experimental protocols for its use, and visual representations of its chemical reactivity and experimental workflows. **Nonyl isocyanate**, with its nine-carbon alkyl chain, offers a valuable building block for introducing lipophilic moieties, modifying surfaces, and synthesizing novel molecular entities.

Commercial Suppliers and Product Specifications

High-purity **nonyl isocyanate** is available from several reputable chemical suppliers that cater to the research and pharmaceutical industries. While purity levels are often the primary reported metric, other specifications such as appearance, refractive index, and residual solvents are critical for ensuring reproducibility in sensitive applications. Below is a compilation of data from various suppliers.

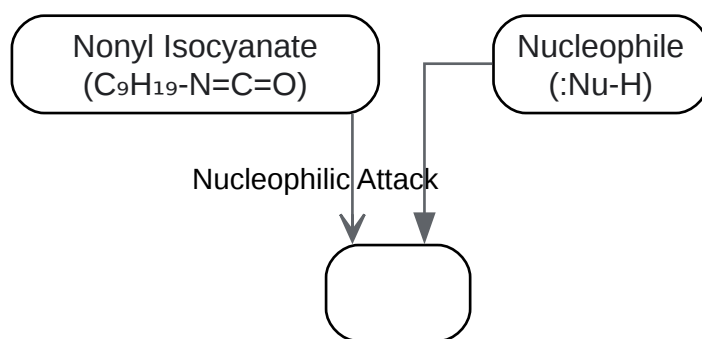
Table 1: Comparison of Commercial High-Purity **Nonyl Isocyanate** Specifications

Specification	Supplier A (Reputable Catalog)	Supplier B (Specialty Chemicals)	Supplier C (Bulk/Custom)
Purity (GC)	≥97%	≥98%	≥99% (Custom Synthesis)
CAS Number	4184-73-0	4184-73-0	4184-73-0
Molecular Formula	C ₁₀ H ₁₉ NO	C ₁₀ H ₁₉ NO	C ₁₀ H ₁₉ NO
Molecular Weight	169.26 g/mol	169.26 g/mol	169.26 g/mol
Appearance	Colorless to pale yellow liquid	Clear, colorless liquid	Colorless liquid
Refractive Index (n _{20/D})	1.434 (Predicted)	1.434 (Predicted)	1.434 (Predicted)
Boiling Point	97-99 °C / 15 mmHg	97-99 °C / 15 mmHg	97-99 °C / 15 mmHg
Density	0.86 g/mL at 25 °C (Predicted)	0.86 g/mL at 25 °C (Predicted)	0.86 g/mL at 25 °C (Predicted)

Note: Some physical properties are predicted values as experimental data from suppliers is not always available. Researchers should always refer to the lot-specific certificate of analysis for the most accurate information.

Core Reactivity of Nonyl Isocyanate

The isocyanate functional group (-N=C=O) is a highly reactive electrophile, readily undergoing nucleophilic attack at the central carbon atom. This reactivity is the foundation of its utility in chemical synthesis. The long alkyl chain of **nonyl isocyanate** imparts hydrophobicity to the resulting products.



[Click to download full resolution via product page](#)

Caption: General reaction pathway of **nonyl isocyanate** with a nucleophile.

Experimental Protocols

The following protocols provide detailed methodologies for common applications of **nonyl isocyanate** in a research setting.

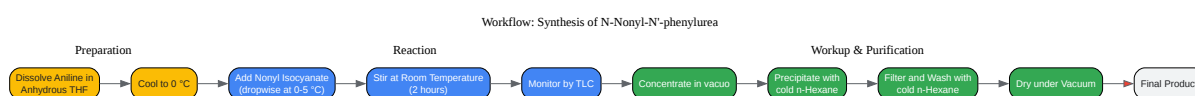
Synthesis of a Urea Derivative: N-Nonyl-N'-phenylurea

This protocol details the synthesis of a disubstituted urea through the reaction of **nonyl isocyanate** with aniline. This reaction is a cornerstone of isocyanate chemistry and is frequently used in the development of small molecule libraries.

Methodology:

- **Reagent Preparation:** In a fume hood, add aniline (0.93 g, 10 mmol) to a 100 mL round-bottom flask equipped with a magnetic stir bar. Dissolve the aniline in 20 mL of anhydrous tetrahydrofuran (THF).
- **Reaction Setup:** Place the flask in an ice bath and stir the solution for 10 minutes to cool it to 0 °C.
- **Addition of Nonyl Isocyanate:** Slowly add **nonyl isocyanate** (1.69 g, 10 mmol) dropwise to the stirred aniline solution over a period of 15 minutes. Ensure the temperature of the reaction mixture does not exceed 5 °C during the addition.

- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 2 hours. Monitor the reaction progress by thin-layer chromatography (TLC) until the starting materials are consumed.
- **Product Isolation:** Upon completion, reduce the solvent volume by approximately half using a rotary evaporator.
- **Precipitation and Filtration:** Add 50 mL of cold n-hexane to the concentrated solution to precipitate the product. Stir the resulting slurry for 30 minutes in an ice bath. Collect the solid product by vacuum filtration, washing the filter cake with cold n-hexane (2 x 20 mL).
- **Drying:** Dry the collected white solid under vacuum to a constant weight to yield N-nonyl-N'-phenylurea.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of N-nonyl-N'-phenylurea.

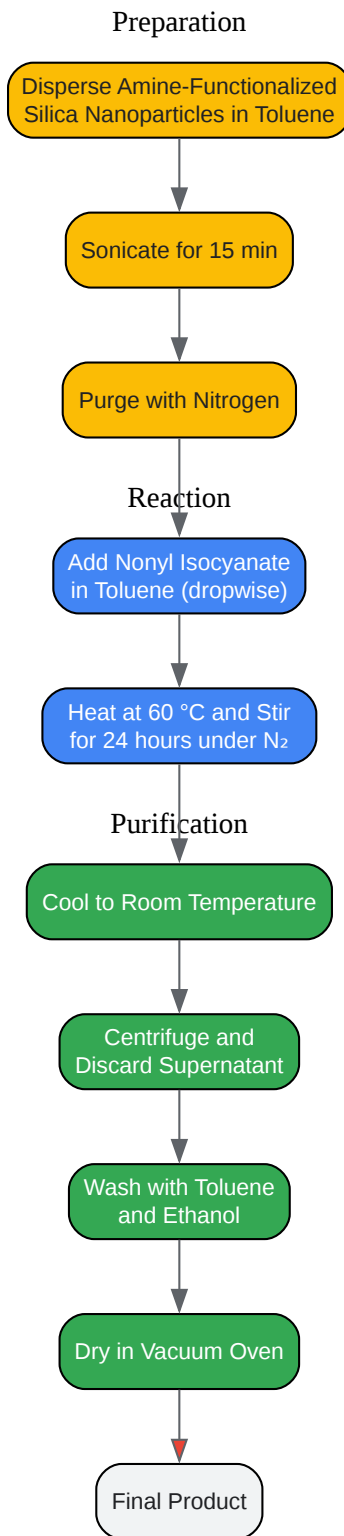
Surface Modification of Amine-Functionalized Silica Nanoparticles

This protocol describes the process of grafting **nonyl isocyanate** onto the surface of amine-functionalized silica nanoparticles to create a hydrophobic surface. This is relevant for applications in drug delivery, where surface properties control nanoparticle interactions with biological systems, and in materials science for creating hydrophobic coatings.

Methodology:

- **Nanoparticle Dispersion:** Disperse 100 mg of amine-functionalized silica nanoparticles in 50 mL of anhydrous toluene in a three-neck round-bottom flask. Sonicate the mixture for 15 minutes to ensure a homogeneous dispersion.
- **Inert Atmosphere:** Equip the flask with a condenser and a nitrogen inlet. Purge the system with dry nitrogen for 20 minutes with gentle stirring.
- **Addition of **Nonyl Isocyanate**:** Add a solution of **nonyl isocyanate** (0.85 g, 5 mmol) in 10 mL of anhydrous toluene to the nanoparticle dispersion dropwise over 30 minutes.
- **Reaction:** Heat the reaction mixture to 60 °C and stir under a nitrogen atmosphere for 24 hours.
- **Purification:** After cooling to room temperature, centrifuge the reaction mixture at 8000 rpm for 15 minutes. Discard the supernatant.
- **Washing:** Resuspend the nanoparticle pellet in 50 mL of toluene and centrifuge again. Repeat this washing step three times with toluene and then twice with ethanol to remove any unreacted **nonyl isocyanate** and byproducts.
- **Drying:** Dry the final product, the nonyl-functionalized silica nanoparticles, in a vacuum oven at 60 °C overnight.

Workflow: Surface Modification of Nanoparticles

[Click to download full resolution via product page](#)

Caption: Experimental workflow for surface modification of nanoparticles.

- To cite this document: BenchChem. [A Technical Guide to High-Purity Nonyl Isocyanate for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600034#commercial-suppliers-of-high-purity-nonyl-isocyanate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com